

Structural Basis of BRD9 Degradation Binding: A Technical Guide

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Compound of Interest

Compound Name: BRD9 Degradation-2

Cat. No.: B15540940

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This technical guide provides an in-depth analysis of the structural basis for the binding of degraders to Bromodomain-containing protein 9 (BRD9), a subunit of the non-canonical BAF (ncBAF) chromatin remodeling complex and a promising therapeutic target in oncology. The focus is on proteolysis-targeting chimeras (PROTACs), which induce the degradation of BRD9 by recruiting an E3 ubiquitin ligase.

Introduction to BRD9 and Targeted Degradation

BRD9 plays a crucial role in gene regulation by recognizing acetylated lysine residues on histones, thereby recruiting the ncBAF complex to specific chromatin regions.[1][2]

Dysregulation of BRD9 has been implicated in various cancers, including synovial sarcoma and acute myeloid leukemia (AML), making it an attractive target for therapeutic intervention.[3][4]

Targeted protein degradation using PROTACs has emerged as a powerful strategy to eliminate pathogenic proteins like BRD9. PROTACs are heterobifunctional molecules that simultaneously bind to a target protein (BRD9) and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of the target.[5] This approach can offer advantages over

traditional inhibition, as it can eliminate both the enzymatic and scaffolding functions of the target protein.

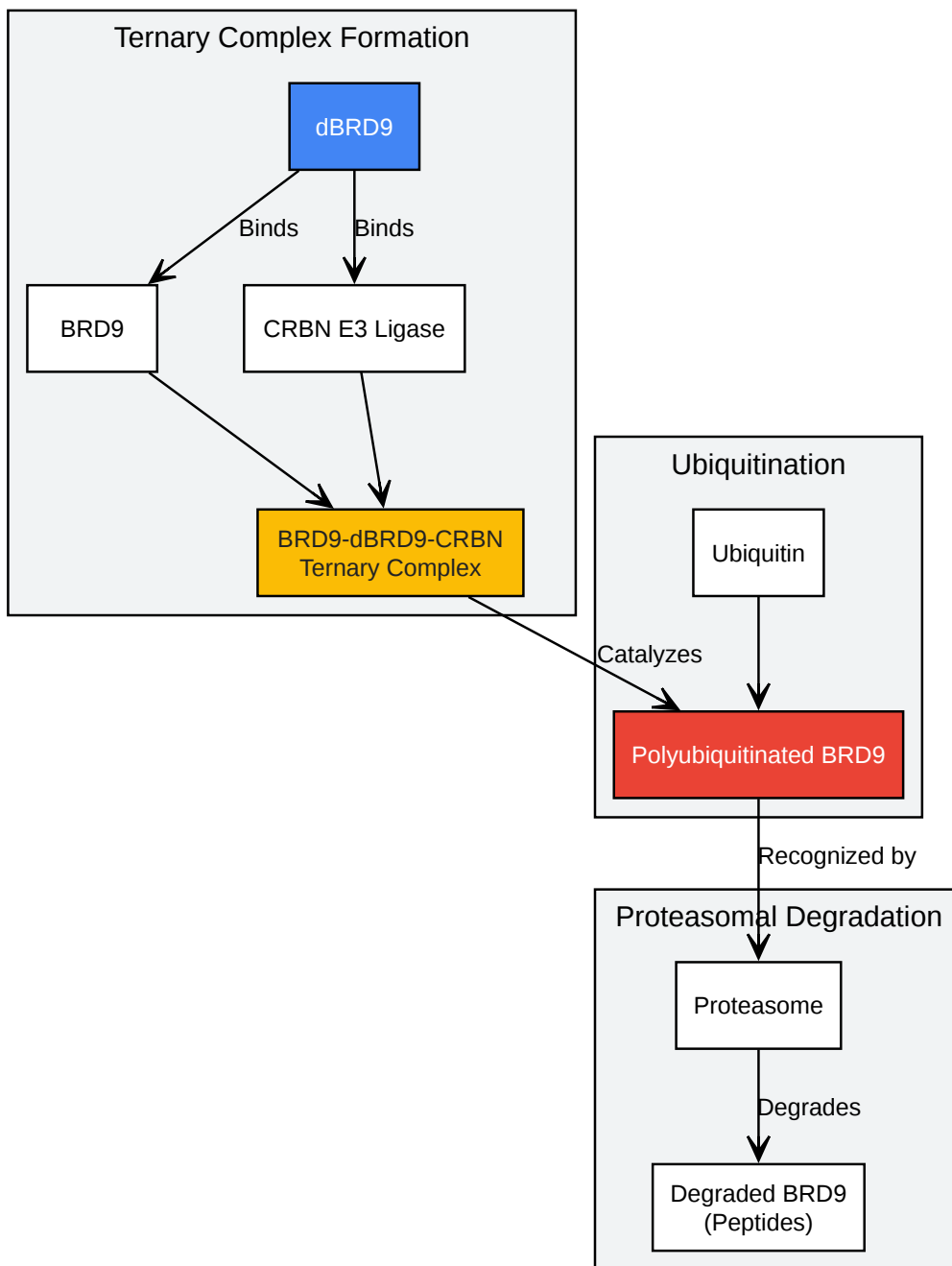
Mechanism of Action of a Representative BRD9 Degradator: dBRD9

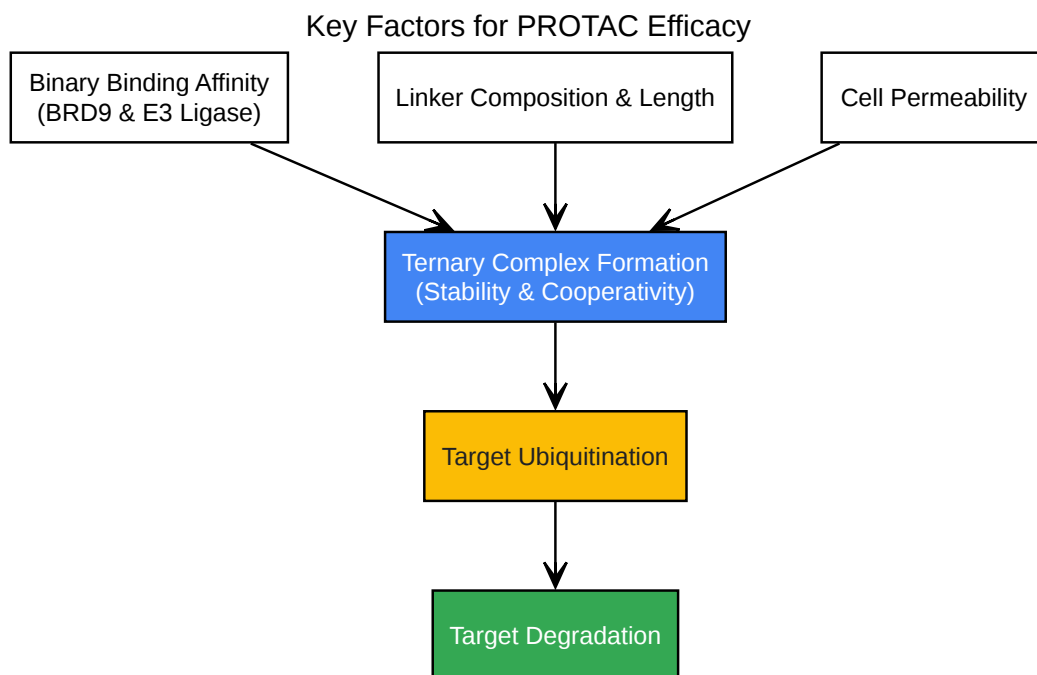
This guide will use dBRD9, a well-characterized BRD9 degrader, as a representative example to illustrate the principles of BRD9 degrader binding and action. dBRD9 is a PROTAC that recruits the Cereblon (CRBN) E3 ubiquitin ligase to BRD9, leading to its degradation.

Signaling Pathway of dBRD9-mediated BRD9 Degradation

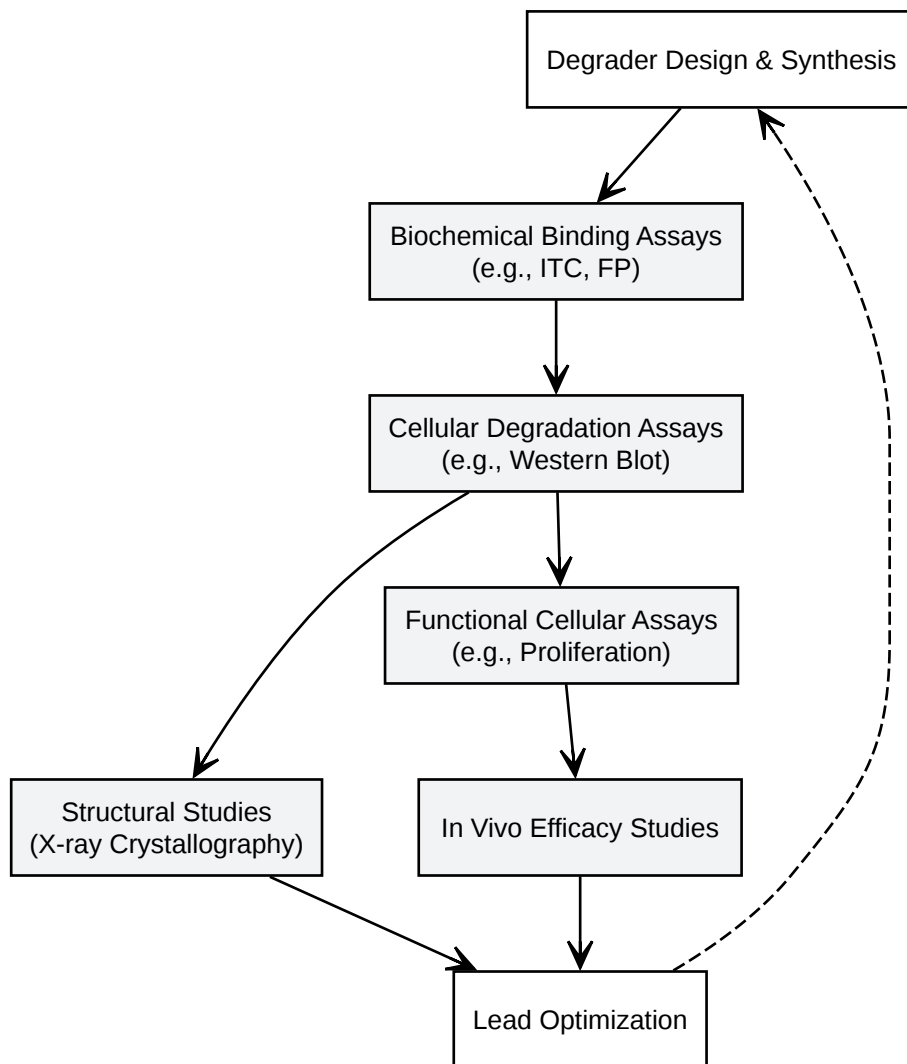
The following diagram illustrates the key steps in the degradation of BRD9 induced by dBRD9.

dBRD9-Mediated BRD9 Degradation Pathway





Experimental Workflow for BRD9 Degradер Characterization



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